

Application Notes and Protocols: Preparation of PF-06380101 Stock Solution

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Compound of Interest

Compound Name: **PF-06380101**

Cat. No.: **B609976**

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This document provides a detailed protocol for the preparation of a stock solution of **PF-06380101**, a potent auristatin microtubule inhibitor. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **PF-06380101** is presented in Table 1. This information is essential for accurate concentration calculations and for understanding the compound's general characteristics.

Property	Value	Source
Molecular Formula	C39H62N6O6S	[1] [2]
Molecular Weight	743.02 g/mol	[1] [2]
CAS Number	1436391-86-4	[1]
Appearance	Solid powder	[2]
Solubility in DMSO	35 mg/mL (46.60 mM) with sonication and warming; 65 mg/mL (87.48 mM) with sonication	[3] [4]
Storage of Solid	Dry, dark, and at 0 - 4°C for short term (days to weeks) or -20°C for long term (months to years)	[2]
Stock Solution Storage	-20°C for up to 1 month; -80°C for up to 6 months	[5] [6]

Experimental Protocol: Preparation of a 10 mM PF-06380101 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PF-06380101** in dimethyl sulfoxide (DMSO).

Materials:

- **PF-06380101** solid powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil to protect from light)
- Calibrated precision balance
- Vortex mixer

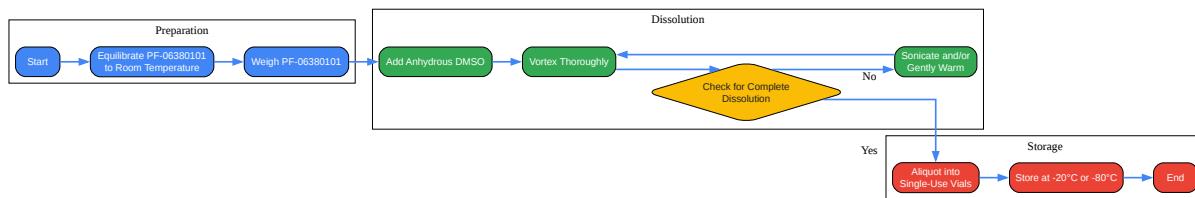
- Sonicator (optional, but recommended)
- Pipettes and sterile pipette tips

Procedure:

- Equilibrate **PF-06380101**: Before opening, allow the vial of **PF-06380101** solid to equilibrate to room temperature for at least 20 minutes. This prevents condensation of moisture onto the compound.
- Weigh **PF-06380101**: Tare a clean, dry microcentrifuge tube on a precision balance. Carefully weigh out the desired amount of **PF-06380101**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.43 mg of **PF-06380101** (Molecular Weight = 743.02 g/mol).
- Add DMSO: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **PF-06380101** solid. To continue the example, add 1 mL of DMSO.
- Dissolve the Compound:
 - Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.[4] Gentle warming (e.g., to 37°C) can also aid in dissolution.[3]
 - Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Aliquot and Store:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in amber microcentrifuge tubes or tubes wrapped in foil.[5][6]
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[5][6]

Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **PF-06380101** stock solution.



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Caption: Workflow for **PF-06380101** Stock Solution Preparation.

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References

- 1. PF-06380101 | C39H62N6O6S | CID 71569947 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
- 3. glpbio.com [glpbio.com]
- 4. PF-06380101 | TargetMol [targetmol.com]

- 5. medchemexpress.com [medchemexpress.com]
- 6. glpbio.com [glpbio.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of PF-06380101 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b609976#protocol-for-pf-06380101-stock-solution-preparation>

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